

Chemical Profile of Kelex 100

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Compound Focus: 7-(4-Ethyl-1-methyloctyl)quinolin-8-ol

CAS No.: 73545-11-6

Cat. No.: S705995

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The table below summarizes the core chemical and physical properties of Kelex 100.

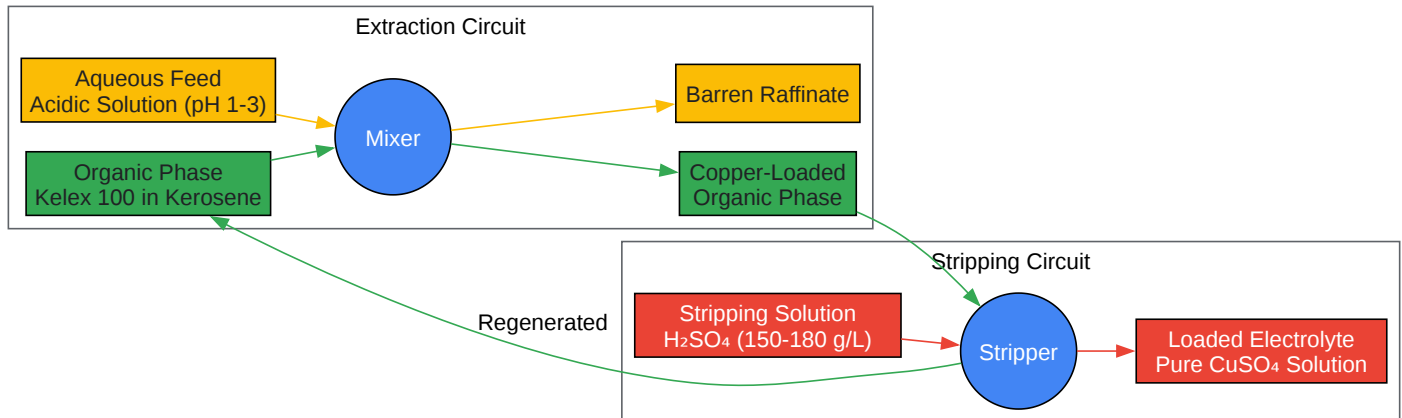
Property	Specification
CAS Number	73545-11-6 [1] [2]
Chemical Name	7-(4-Ethyl-1-methyloctyl)-8-hydroxyquinoline [1]
Molecular Formula	C ₂₀ H ₂₉ NO [2]
Appearance	Brown yellow to pale yellow oily liquid [1] [2]
Assay (Purity)	≥ 85% (by GC) [1]
Common Formulation	12% Kelex 100, 12% Decanol, 76% Kerosene [1]

Metal Extraction Applications and Performance

Kelex 100 is designed to selectively bind with metal ions. The following table outlines its key applications and performance characteristics based on documented uses.

Aspect	Details
Primary Use	Selective extraction of copper (Cu(II)) from acidic leach liquors (pH 1-3) [3] [1].
Other Metal Applications	Extraction of Gallium (Ga(III)) from alkaline solutions; studies on Zinc (Zn(II)), Cobalt (Co(II)), and Nickel (Ni(II)) [1].
Key Characteristics	High selectivity, stability, fast extraction and stripping rates [1].
Stripping Method	Loaded copper is stripped using concentrated sulfuric acid (150-180 g/L) to produce a pure copper sulfate electrolyte [3].

The extraction and stripping process for copper using Kelex 100 can be represented by the following equilibrium and workflow:



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Copper solvent extraction process with Kelex 100 involves extraction in acidic conditions and stripping with sulfuric acid. [3]

Experimental Protocol for Liquid-Liquid Extraction

For researchers, here is a detailed methodology for investigating the extraction of metal ions like Zn(II), Cu(II), Co(II), and Ni(II) using Kelex 100, as referenced in the literature [1].

- **Organic Phase Preparation:** A typical organic phase is prepared by mixing **12% (v/v) Kelex 100** as the extractant, with **12% (v/v) decanol** as a phase modifier (to prevent the formation of a third phase and improve kinetics), and **76% (v/v) kerosene** as the diluent [1].
- **Aqueous Phase Preparation:** Prepare aqueous solutions containing the target metal ions (e.g., Cu(II), Ni(II)) at desired concentrations. The pH should be adjusted and controlled, as it is a critical parameter for extraction efficiency and selectivity [3] [1].
- **Extraction Procedure:** Mix the organic and aqueous phases in a separatory funnel at a predetermined **O/A (Organic/Aqueous) phase ratio** for a set time to reach equilibrium. The mixture is then allowed to settle for phase separation [1].
- **Analysis and Calculation:** Analyze the metal concentration in the aqueous phase before and after extraction. The **extraction efficiency (%)** can be calculated as $(C_{\text{initial}} - C_{\text{after}}) / C_{\text{initial}} * 100$ [1].
- **Stripping Procedure:** The metal-loaded organic phase is subsequently contacted with a stripping solution, typically **150-180 g/L sulfuric acid** for copper. The mixture is shaken and allowed to separate. The concentration of metal in the resulting strip solution is analyzed to determine the **stripping efficiency** and to produce a pure, concentrated metal solution [3] [1].

Key Characteristics and Considerations

- **High Selectivity in Acidic Media:** Its primary advantage is the ability to form an extremely stable complex with copper, forcing the extraction equilibrium to the right even in strong acidic environments (pH as low as 1) where other extractants fail [3].
- **Acid Management:** The sulfuric acid dissolved in the organic phase during stripping is circulated back to the extraction circuit. This can represent an acid transfer cost but may also be a convenient way to add acid to a leaching pile [3].
- **Commercial and Safety Status:** Kelex 100 is supplied by various manufacturers, primarily in China. One supplier notes it is considered "safe for human consumption" according to Generally Recognized As Safe (GARS) principles, though its dominant use remains in industrial metal recovery [1].

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References

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3. Reagent for Copper Solvent Extraction - 911Metallurgist Kelex 100 [911metallurgist.com]

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